

Technical Guide: (S)-(+)-N-Benzylserine – Physical Properties, Synthesis, and Application

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Compound of Interest

Compound Name: (s)-(+)-n-Benzylserine

Cat. No.: B13723639

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Executive Summary & Compound Profile

(S)-(+)-N-Benzylserine (CAS: 17136-45-7) is a critical chiral building block in medicinal chemistry, specifically utilized in the synthesis of peptide mimetics and enantiopure pharmaceutical intermediates. Unlike its structural isomer O-benzylserine, where the protection is on the oxygen, N-benzylserine retains a free hydroxyl group, allowing for orthogonal functionalization.

This guide provides a validated dataset for physical properties, a self-validating synthesis protocol via reductive amination, and quality control metrics essential for drug development workflows.

Physicochemical Data Table

The following data aggregates experimental and predicted values for the (S)-(+)-enantiomer.

Property	Value / Range	Condition / Note
CAS Number	17136-45-7	Specific to (S)-isomer (L-series)
Molecular Formula	C ₁₀ H ₁₃ NO ₃	MW: 195.22 g/mol
Melting Point	203 – 210 °C	Experimental range; often accompanied by decomposition [1][2]
Density	1.246 g/cm ³	Predicted/Theoretical [3]
Optical Rotation	[α] ²⁰ _D +9.0° ± 1°	c = 1.8 in Acetic Acid (AcOH) [1]
Appearance	White to off-white powder	Crystalline solid
Solubility	Soluble in acidic water, AcOH	Limited solubility in neutral water/organic solvents due to zwitterionic nature
pKa	~2.16 (COOH), ~9.1 (NH)	Predicted values for the zwitterion



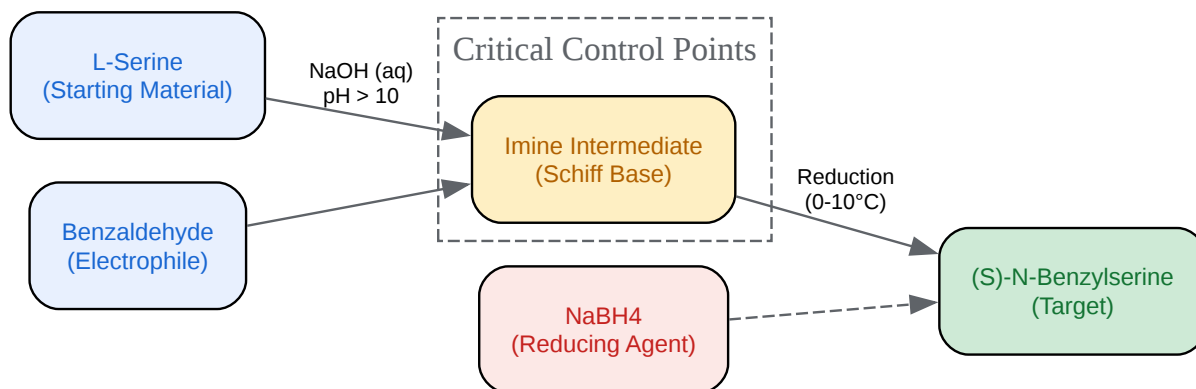
Critical Note on Stereochemistry: The (+) sign indicates dextrorotatory optical activity in the specified solvent. Ensure distinction from the D-isomer (CAS 106910-77-4) which has an MP of ~235-237°C [3].[\[1\]](#)

Synthesis Protocol: Reductive Amination

The most robust industrial route for synthesizing (S)-N-Benzylserine is the Reductive Amination of L-Serine with Benzaldehyde. This method avoids racemization, preserving the chiral center of the L-Serine starting material.

Reaction Mechanism & Workflow

The reaction proceeds through the formation of an imine (Schiff base) intermediate, which is subsequently reduced in situ by Sodium Borohydride (NaBH_4).^[2]



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Figure 1: Step-wise reductive amination pathway ensuring stereochemical retention.

Detailed Methodology

Reagents: L-Serine (1.0 eq), Benzaldehyde (1.1 eq), NaOH (1M), NaBH_4 (1.5 eq), HCl (1M), Ethanol/Water.

- Imine Formation:
 - Dissolve L-Serine in 1M NaOH.^[2] The basic pH is crucial to deprotonate the ammonium group (), making it nucleophilic.
 - Add Benzaldehyde slowly at room temperature. Stir for 1-2 hours.
 - Observation: The solution may turn slightly yellow/cloudy as the Schiff base forms.
- Reduction (Critical Step):
 - Cool the reaction mixture to 0°C (Ice bath).

- Add NaBH_4 portion-wise.[2] Caution: Exothermic reaction with hydrogen gas evolution.
- Maintain temperature $<10^\circ\text{C}$ to prevent side reactions.
- After addition, warm to room temperature and stir for 4 hours.
- Quenching & Isolation:
 - Neutralize carefully with 1M HCl to pH ~6-7 (Isoelectric point).
 - The product, (S)-N-Benzylserine, is least soluble at its isoelectric point and will precipitate.
 - Filter the white solid and wash with cold water and diethyl ether (to remove unreacted benzaldehyde).
- Recrystallization:
 - Recrystallize from Ethanol/Water if higher purity ($>99\%$) is required.

Quality Control & Validation (Self-Validating Systems)

To ensure the synthesized material meets drug development standards, the following validation steps are mandatory.

Purity Validation Matrix

Test	Acceptance Criteria	Purpose
HPLC	> 98.5% Area	Quantify chemical purity.[3][4][5]
Chiral HPLC	> 99.5% ee	Verify no racemization occurred (L-isomer retention).
¹ H NMR	Consistent structure	Confirm benzyl group attachment (Ar-H peaks ~7.3 ppm).
Melting Point	203–210°C	Identity confirmation; broad range indicates impurities/wetness.

Troubleshooting Common Issues

- **Low Yield:** Often due to incorrect pH during isolation. Ensure pH is exactly at the isoelectric point (~6.0) to maximize precipitation.
- **Oily Product:** Indicates residual solvent or benzaldehyde. Wash thoroughly with diethyl ether.
- **Racemization:** Rare under these conditions, but avoid heating the basic solution above 40°C.

Applications in Drug Development

(S)-N-Benzylserine serves as a specialized scaffold in several high-value domains:

- **Chiral Auxiliary:** Used to induce stereoselectivity in subsequent peptide coupling reactions.
- **Enzyme Inhibitors:** The N-benzyl group mimics the hydrophobic pockets of proteases, making this derivative a key intermediate in designing serine protease inhibitors.
- **Neurotransmitter Analogs:** Structural similarity to D-Serine (a co-agonist of NMDA receptors) allows the (S)-enantiomer to serve as a negative control or competitive antagonist in neurological studies.

References

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